

Essential Safety and Logistical Information for Handling Cashmeran

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Compound of Interest

Compound Name: Cashmeran

Cat. No.: B120643

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For researchers, scientists, and drug development professionals, ensuring safe handling of fragrance ingredients like **Cashmeran** is paramount. This document provides a comprehensive guide to the necessary personal protective equipment (PPE), operational procedures, and disposal plans to minimize risks and ensure a safe laboratory environment.

Physicochemical and Toxicological Data

A clear understanding of **Cashmeran**'s properties is the foundation of its safe handling.

Property	Value	Citations
Molecular Formula	C ₁₄ H ₂₂ O	[1][2][3]
Molecular Weight	206.32 g/mol	[3][4]
Appearance	White to off-white solid or crystalline powder at room temperature	[2]
Melting Point	27 °C (80.6 °F)	[1][3]
Boiling Point	256 - 285 °C (492.8 - 545 °F)	[1][3]
Flash Point	94 °C (201.2 °F)	[3]
Water Solubility	49.1 mg/L at 20°C	[2][4]
Oral Toxicity (LD50)	2901 mg/kg (rat)	[2][5]

Hazard Identification and Classification

Cashmeran is classified with the following hazards, requiring specific safety precautions.

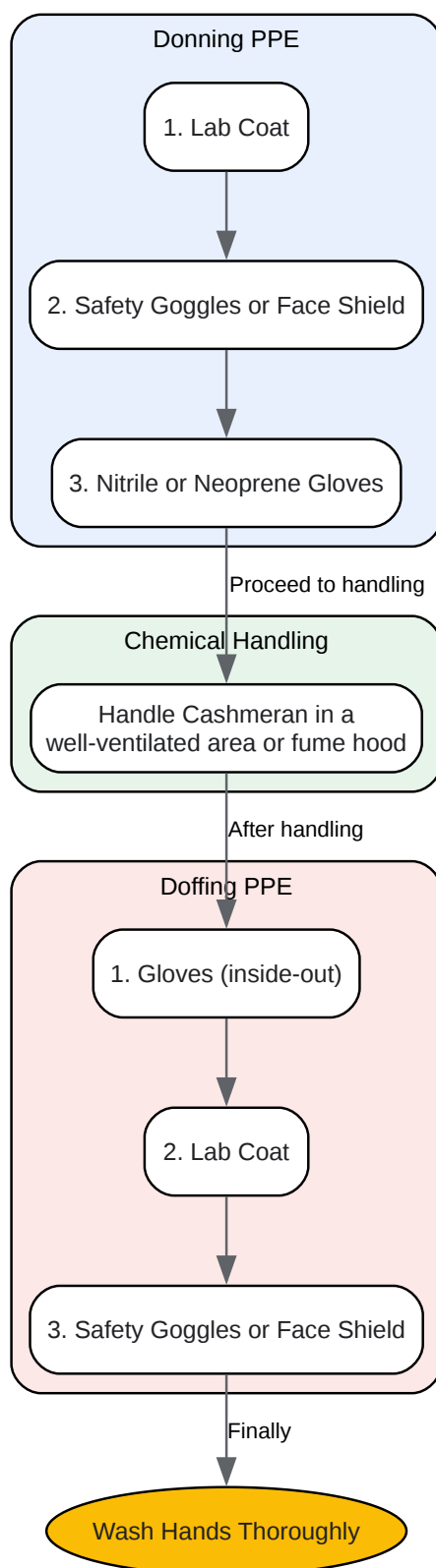
Hazard Statement	Classification	Citations
H315	Causes skin irritation	[5][6]
H317	May cause an allergic skin reaction	[5][6]
H319	Causes serious eye irritation	[5][6]
H411	Toxic to aquatic life with long lasting effects	[5][6]

Operational and Safety Protocols

Adherence to the following step-by-step procedures is critical for the safe handling of **Cashmeran** in a laboratory setting.

Personal Protective Equipment (PPE) Workflow

A systematic approach to donning and doffing PPE is crucial to prevent contamination.



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Caption: Workflow for donning and doffing Personal Protective Equipment.

Handling and Storage Procedures

Engineering Controls:

- Work in a well-ventilated area. For procedures that may generate dust or aerosols, use a fume hood.[\[7\]](#)
- Ensure safety showers and eyewash stations are readily accessible.

Personal Handling:

- Avoid contact with skin and eyes.[\[7\]](#)
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[\[8\]](#)
- Wash hands thoroughly after handling.[\[8\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[8\]](#)

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)
- Keep away from ignition sources and direct heat.[\[6\]](#)

Emergency and Disposal Plans

Immediate and appropriate action during an emergency, along with proper disposal, are critical components of chemical safety.

First Aid Measures

In the event of exposure, follow these first aid protocols.

Exposure Route	First Aid Procedure	Citations
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. If irritation or a rash occurs, seek medical advice. [7] [8]	
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice. [7] [8]	
Inhalation	Move the person to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. [7] [9]	
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor immediately. [7]	

Spill and Disposal Procedures

Spill Containment:

- Evacuate personnel from the spill area.
- Remove all sources of ignition.[\[7\]](#)
- Ventilate the area.

- Wear appropriate PPE, including respiratory protection for major spills.[8]
- Contain the spill using inert absorbent material like sand or earth.[10]
- Collect the spilled material and place it in a suitable, closed container for disposal.[7]

Disposal:

- Dispose of **Cashmeran** and its container at an approved waste disposal plant in accordance with local, regional, and national regulations.[7][10]
- Do not allow the chemical to enter drains or the environment.[7]
- Contaminated packaging should be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[7]

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